

# Gold-199: A Technical Guide to its Discovery, Properties, and Applications

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## Compound of Interest

Compound Name: Gold-199

Cat. No.: B1202353

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## Introduction

**Gold-199** ( $^{199}\text{Au}$ ) is a synthetic radioisotope of gold that has garnered significant interest in the scientific community, particularly for its applications in nuclear medicine. Its unique decay characteristics make it a promising candidate for both diagnostic imaging and therapeutic purposes. This technical guide provides a comprehensive overview of the discovery, history, physical properties, production methods, and applications of **Gold-199**, with a focus on experimental protocols and quantitative data.

## Discovery and History

The discovery of **Gold-199** is rooted in the burgeoning field of nuclear physics in the 1930s. While the year 1937 is cited as the year of its discovery, the comprehensive characterization and reporting of several radioactive gold isotopes, including **Gold-199**, were detailed in a 1938 publication in the journal *Physical Review* by J. J. Livingood and Glenn T. Seaborg from the University of California, Berkeley.

Their pioneering work involved the bombardment of stable isotopes with particles from a cyclotron, a particle accelerator developed by Ernest O. Lawrence at Berkeley. This era marked a flurry of discoveries of new radioisotopes, and the work of Livingood and Seaborg on gold was a significant contribution to this expanding knowledge.

## Inferred Historical Experimental Protocol: The Discovery of Gold-199

Based on the common methodologies employed by Livingood and Seaborg during that period, the likely experimental protocol for the discovery of **Gold-199** can be inferred as follows:

- **Target Preparation:** A thin foil of a stable platinum isotope, likely  $^{198}\text{Pt}$ , was prepared as the target material.
- **Irradiation:** The platinum target was bombarded with a beam of deuterons or neutrons produced by one of the cyclotrons at the Berkeley Radiation Laboratory. The nuclear reaction of interest would have been the (d,p) or (n,y) reaction on a platinum isotope, leading to the formation of a radioactive platinum isotope that would then decay to a gold isotope. A probable reaction is the neutron capture by  $^{198}\text{Pt}$  to form  $^{199}\text{Pt}$ , which then undergoes beta decay to  $^{199}\text{Au}$ .
- **Chemical Separation:** Following irradiation, the target was dissolved in a suitable acid, such as aqua regia. Standard analytical chemistry techniques of the time, likely involving precipitation and extraction, were then employed to chemically separate the minute quantities of newly formed radioactive gold from the bulk platinum target material.
- **Radiation Detection and Characterization:** The separated gold fraction was then analyzed for its radioactivity. This was typically done using an electroscope or a Geiger-Müller counter to measure the intensity of the emitted radiation. By measuring the decay of this radioactivity over time, they could determine the half-life of the new isotope. The energy of the emitted beta particles would have been characterized using absorption measurements with materials of varying thickness.

This systematic approach of bombardment, chemical separation, and radiation measurement was the hallmark of the discovery of numerous radioisotopes during this period.

## Physical and Nuclear Properties

**Gold-199** is characterized by a specific set of physical and nuclear properties that are crucial for its applications. These properties are summarized in the table below.

Property	Value
Atomic Number (Z)	79
Mass Number (A)	199
Half-life	3.139 days
Decay Mode	Beta minus ( $\beta^-$ )
Daughter Isotope	$^{199}\text{Hg}$ (Mercury-199)
Beta ( $\beta^-$ ) Max Energy	0.452 MeV
Beta ( $\beta^-$ ) Average Energy	~0.14 MeV
Gamma ( $\gamma$ ) Energies	158.4 keV, 208.2 keV

## Production of Gold-199

While the initial discovery utilized early cyclotron technology, modern production methods for **Gold-199** are more refined and optimized for producing high-purity material for medical and research applications.

### Reactor Production via Platinum-198 Irradiation

The most common method for producing **Gold-199** is through the neutron irradiation of enriched Platinum-198 ( $^{198}\text{Pt}$ ) in a nuclear reactor. The process involves two key nuclear reactions:

- Neutron Capture: A  $^{198}\text{Pt}$  target is bombarded with thermal neutrons, leading to the formation of Platinum-199 ( $^{199}\text{Pt}$ ).
  - $^{198}\text{Pt} (n,\gamma) ^{199}\text{Pt}$
- Beta Decay: The newly formed  $^{199}\text{Pt}$  is unstable and undergoes beta decay with a half-life of 30.8 minutes to form **Gold-199**.
  - $^{199}\text{Pt} \rightarrow ^{199}\text{Au} + \beta^-$

Following irradiation, the **Gold-199** is chemically separated from the remaining platinum target material to produce a high-purity product.

#### Diagram of **Gold-199** Production from Platinum-198



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Caption: Workflow for the production of **Gold-199** via neutron irradiation of Platinum-198.

## Double Neutron Capture on Gold-197

Another production route involves the double neutron capture of stable Gold-197 ( $^{197}\text{Au}$ ). This method, however, also produces Gold-198 ( $^{198}\text{Au}$ ) as a co-product.

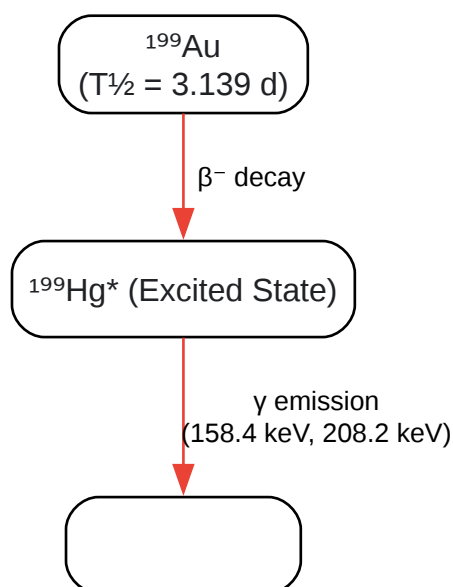
- First Neutron Capture:  $^{197}\text{Au} (n,\gamma) ^{198}\text{Au}$
- Second Neutron Capture:  $^{198}\text{Au} (n,\gamma) ^{199}\text{Au}$

The presence of  $^{198}\text{Au}$  can be a consideration for certain applications due to its different decay properties.

## Decay Scheme of Gold-199

**Gold-199** decays exclusively via beta minus ( $\beta^-$ ) emission to the stable isotope Mercury-199 ( $^{199}\text{Hg}$ ). The decay process involves the emission of a beta particle (an electron) and an antineutrino from the nucleus, transforming a neutron into a proton. This decay is often accompanied by the emission of gamma rays as the daughter nucleus transitions from an excited state to its ground state.

#### Decay Scheme of **Gold-199**



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Caption: Simplified decay scheme of **Gold-199** to stable Mercury-199.

## Applications in Research and Medicine

The properties of **Gold-199** make it a valuable tool in several areas of research and medicine, particularly in the development of radiopharmaceuticals.

### Theranostics: A Combined Therapeutic and Diagnostic Agent

**Gold-199** is considered a "theranostic" agent, meaning it has both therapeutic and diagnostic capabilities.

- **Therapy:** The emission of beta particles with a relatively short range in tissue allows for targeted cell killing in the vicinity of the isotope. This is particularly advantageous for treating small tumors or micrometastases while minimizing damage to surrounding healthy tissue.
- **Diagnostics:** The co-emission of gamma rays allows for the visualization of the isotope's distribution in the body using Single Photon Emission Computed Tomography (SPECT) imaging. This enables researchers and clinicians to track the delivery of the therapeutic agent to the target site.

## Gold Nanoparticles for Cancer Treatment and Imaging

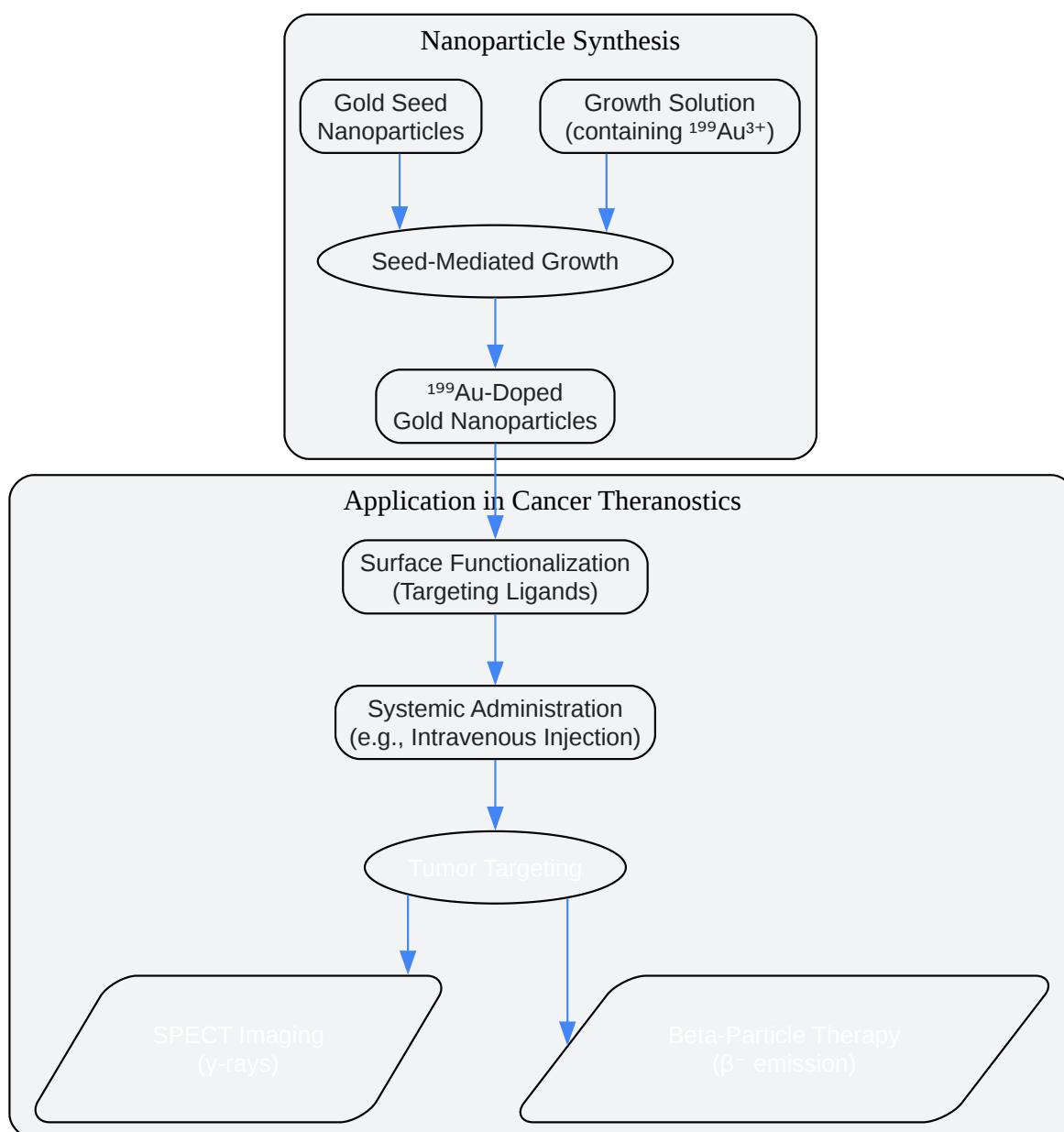
A significant area of research involves the incorporation of **Gold-199** into gold nanoparticles (AuNPs). These nanoparticles can be functionalized to specifically target cancer cells.

The following is a generalized protocol for the synthesis of **Gold-199** doped gold nanoparticles, based on published methods:

- Seed Solution Preparation:
  - A solution of a gold salt (e.g.,  $\text{HAuCl}_4$ ) is prepared in the presence of a capping agent (e.g., cetyltrimethylammonium bromide - CTAB).
  - A reducing agent (e.g., sodium borohydride -  $\text{NaBH}_4$ ) is added to reduce the gold ions and form small gold seed nanoparticles.
- Growth Solution Preparation:
  - A growth solution is prepared containing more gold salt, a capping agent, and a milder reducing agent (e.g., ascorbic acid).
  - A solution containing radioactive  $^{199}\text{Au}$  ions (in a form such as  $\text{H}^{199}\text{AuCl}_4$ ) is added to this growth solution.
- Nanoparticle Growth:
  - The seed solution is added to the growth solution. The seed nanoparticles act as nucleation sites for the further reduction of gold and  $^{199}\text{Au}$  ions, resulting in the growth of larger, radioactive nanoparticles.
- Purification:
  - The resulting  $^{199}\text{Au}$ -doped gold nanoparticles are purified from the reaction mixture, typically through centrifugation and washing steps.
- Surface Functionalization (Optional):

- The surface of the nanoparticles can be further modified with targeting ligands (e.g., antibodies, peptides) to enhance their uptake by specific cancer cells.

#### Workflow for $^{199}\text{Au}$ -Nanoparticle Synthesis and Application



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Caption: A logical workflow from the synthesis of  $^{199}\text{Au}$ -doped nanoparticles to their application in cancer imaging and therapy.

## Conclusion

**Gold-199** stands as a testament to the early discoveries in nuclear science and continues to be an isotope of significant interest. Its journey from a laboratory curiosity in the 1930s to a key component in advanced cancer research highlights the enduring impact of fundamental scientific exploration. With its favorable decay properties and the versatility of gold nanoparticle chemistry, **Gold-199** is poised to play an increasingly important role in the development of next-generation theranostic agents for personalized medicine. The detailed understanding of its history, properties, and the experimental protocols for its production and application are essential for researchers and professionals working to harness its potential.

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